

# Understanding the nomenclature of 16:0-17:0 Cyclo PC

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## Compound of Interest

Compound Name: 16:0-17:0 Cyclo PC

Cat. No.: B15548574

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## An In-depth Technical Guide to 16:0-17:0 Cyclo PC

This guide provides a comprehensive overview of **16:0-17:0 Cyclo PC**, a cyclopropane-modified phospholipid, tailored for researchers, scientists, and professionals in drug development. It covers its nomenclature, physicochemical properties, biological significance, biosynthesis, and detailed analytical protocols.

### Nomenclature and Chemical Structure

**16:0-17:0 Cyclo PC** is a specific glycerophospholipid, a modified form of phosphatidylcholine (PC). The nomenclature specifies the two fatty acid chains attached to the glycerol backbone:

- **16:0:** Represents palmitic acid, a saturated fatty acid with 16 carbon atoms and zero double bonds.<sup>[1][2]</sup>
- **17:0 Cyclo:** Refers to a 17-carbon fatty acyl chain containing a cyclopropane ring.<sup>[1][2]</sup> This is typically formed by the addition of a methylene bridge across a double bond of a pre-existing unsaturated fatty acid.<sup>[3]</sup>
- **PC:** Denotes the head group, phosphatidylcholine, which is a major constituent of eukaryotic cell membranes.

The more precise chemical name for this molecule is 1-palmitoyl-2-cis-9,10-methylenehexadecanoyl-sn-glycero-3-phosphocholine. It is a cyclopropane-modified analog of phosphatidylcholine.

The key quantitative data and properties of **16:0-17:0 Cyclo PC** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>41</sub> H <sub>80</sub> NO <sub>8</sub> P	
Molecular Weight	746.05 g/mol	
Exact Mass	745.56 g/mol	
CAS Number	2456348-66-4	
Physical Form	Powder	
Purity (Typical)	>99% (by TLC)	
Storage Temperature	-20°C	
Percent Composition	C: 66.01%, H: 10.81%, N: 1.88%, O: 17.16%, P: 4.15%	

## Biological Significance and Function

Cyclopropane fatty acids (CFAs) are predominantly found in the membrane lipids of various bacteria. The formation of these lipids is not part of the primary lipid synthesis but rather a post-synthetic modification of existing membrane phospholipids. This conversion of unsaturated fatty acyl chains into cyclopropane rings is catalyzed by a family of enzymes known as CFA synthases.

The primary functions associated with this modification include:

- **Membrane Stability:** The introduction of a cyclopropane ring alters the physical properties of the bacterial membrane. It has been shown to decrease membrane permeability and fluidity, which helps stabilize the membrane.

- **Stress Resistance:** The synthesis of CFAs is often triggered by environmental stressors, such as acidic pH, oxidative stress, or temperature shocks. By modifying membrane properties, CFAs contribute to bacterial survival under these adverse conditions. For instance, they help reduce proton permeability in acidic environments and prevent deleterious phase separation during cold shock.
- **Pathogenesis:** In some pathogenic bacteria, such as *Mycobacterium tuberculosis*, cyclopropanation of cell wall lipids has been linked to virulence.

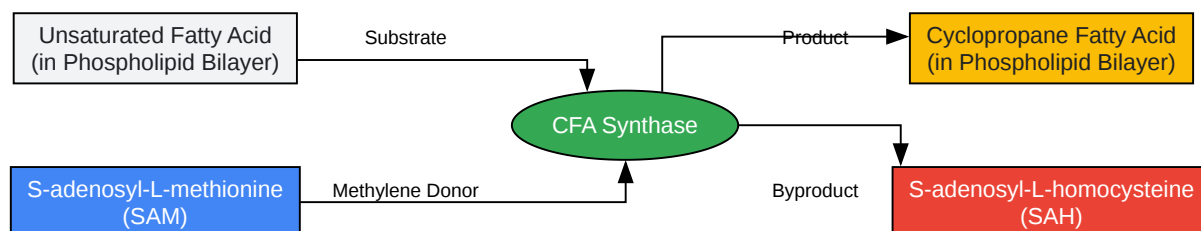
## Biosynthesis Pathway

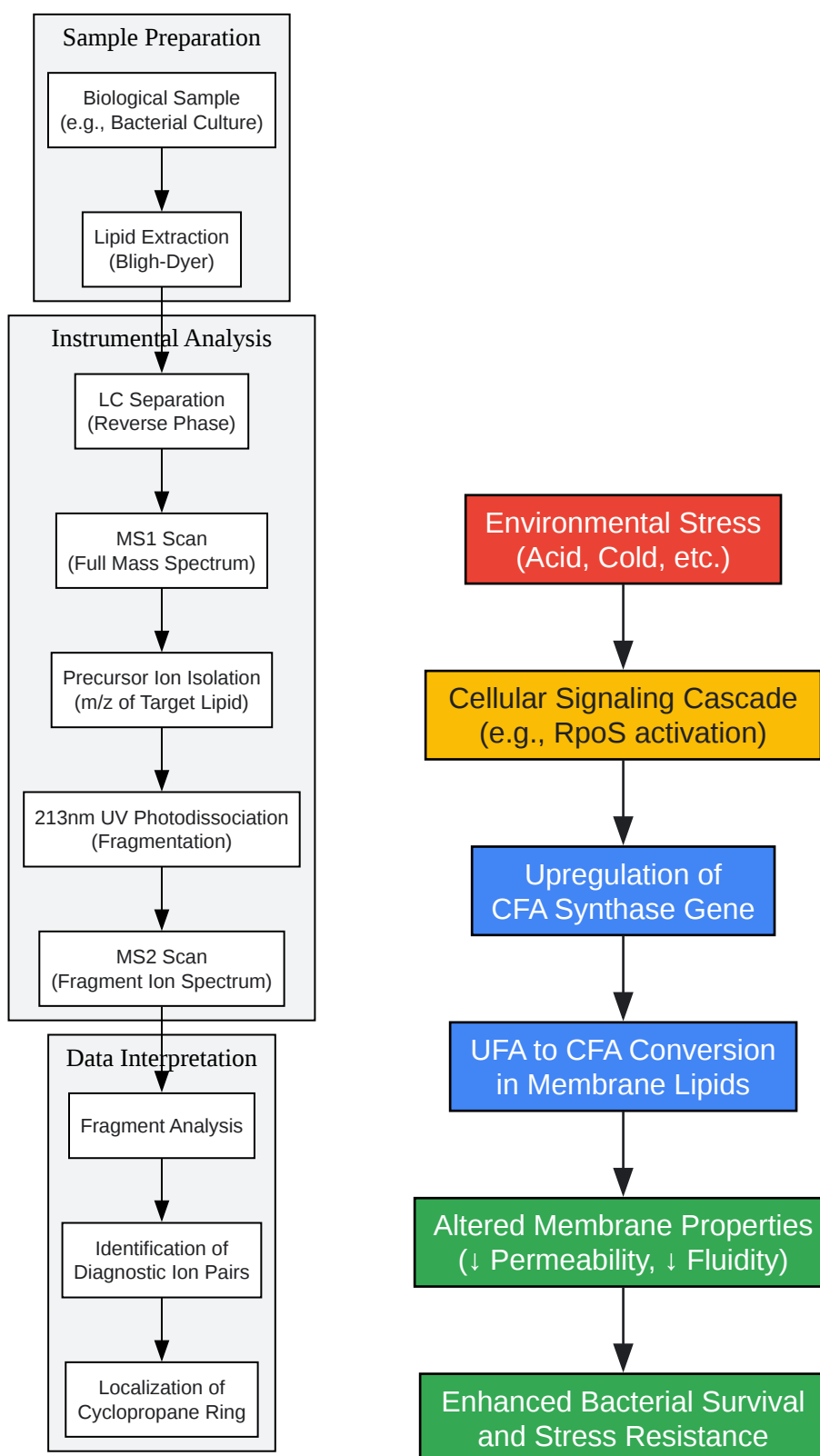
The biosynthesis of a cyclopropane fatty acid within a phospholipid is a single, crucial enzymatic step that occurs directly on the fully formed phospholipid bilayer of the cell membrane.

The key components of this pathway are:

- **Substrate:** An unsaturated fatty acyl chain within a membrane phospholipid (e.g., phosphatidylethanolamine or phosphatidylcholine).
- **Enzyme:** Cyclopropane Fatty Acid (CFA) Synthase. This soluble enzyme acts on the membrane-embedded substrate.
- **Methylene Donor:** S-adenosyl-L-methionine (SAM) provides the methylene ( $\text{CH}_2$ ) group that is added across the double bond.

The reaction involves the transfer of the methylene group from SAM to the cis double bond of the acyl chain, forming the cyclopropane ring. This process is often upregulated during the stationary phase of bacterial growth or in response to stress signals.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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